

Umbralisib Hydrochloride: In Vitro Assay Application Notes and Protocols

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Compound of Interest

Compound Name: *Umbralisib hydrochloride*

Cat. No.: *B10800555*

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Introduction

Umbralisib hydrochloride, an oral kinase inhibitor, is a potent and selective dual inhibitor of phosphoinositide 3-kinase-delta (PI3K δ) and casein kinase 1-epsilon (CK1 ϵ).^{[1][2]} Its mechanism of action targets key signaling pathways implicated in the proliferation and survival of malignant B-cells, making it a subject of significant interest in hematological malignancy research.^{[3][4]} This document provides detailed application notes and protocols for a range of in vitro assays to characterize the activity of **umbralisib hydrochloride**.

Mechanism of Action

Umbralisib disrupts critical B-cell receptor signaling necessary for the progression of lymphoma by targeting PI3K δ .^[3] The PI3K δ isoform is predominantly expressed in hematopoietic cells and is a central component of the B-cell receptor (BCR) signaling pathway, which is often dysregulated in B-cell malignancies. By inhibiting PI3K δ , umbralisib interferes with downstream signaling, including the activation of AKT, which in turn reduces cell proliferation and survival.^[5] Additionally, umbralisib inhibits CK1 ϵ , a regulator of oncoprotein translation, which is

associated with the growth and survival of lymphoma cells.[1] This dual inhibition may also play a role in modulating immune responses.[3]

Quantitative Data Summary

The following tables summarize the in vitro inhibitory activities of umbralisib against its primary targets and its effects on lymphoma cell lines.

Table 1: In Vitro Inhibitory Activity of Umbralisib[5]

Target	Assay Type	IC50 / EC50 / Kd	Notes
PI3K δ	Enzymatic Assay	22.2 nM (EC50)	High selectivity for the delta isoform.
PI3K δ	Cell-based Assay	24.3 nM (EC50)	Effective concentration in cellular context.
PI3K δ	Binding Assay	6.2 nM (Kd)	Strong binding affinity.
PI3K γ	Binding Assay	1400 nM (Kd)	
PI3K β	Binding Assay	>10000 nM (Kd)	Demonstrates significant selectivity over beta isoform.
PI3K α	Binding Assay	>10000 nM (Kd)	Demonstrates significant selectivity over alpha isoform.
CK1 ϵ	Enzymatic Assay	6.0 μ M (EC50)	

Table 2: Effects of Umbralisib on Lymphoma Cells[5]

Cell Line / System	Effect	Concentration	Assay
Human whole blood CD19+ cells	Half-maximal inhibition of proliferation	100-300 nM	Proliferation Assay
Human lymphoma and leukemia cell lines	Concentration-dependent inhibition of p-AKT (Ser473)	10 nM - 100 μ M	Western Blot
LY7 (DLBCL cell line)	Potent repression of c-Myc expression	15-50 μ M	Western Blot

Experimental Protocols

Cell Viability Assay (MTT Assay)

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability, proliferation, and cytotoxicity.

Materials:

- Lymphoma cell lines (e.g., LY7, Raji, Jurkat)
- Complete culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- **Umbralisib hydrochloride** (stock solution in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- 96-well microplates
- Humidified incubator (37°C, 5% CO₂)
- Microplate reader

Protocol:

- Cell Plating: Seed lymphoma cell lines in a 96-well plate at a density of 1×10^5 cells/mL in a final volume of 100 μ L per well.
- Compound Treatment: Prepare serial dilutions of **umbralisib hydrochloride** in culture medium. Add varying concentrations (e.g., 0.01 nM to 10 μ M) to the wells. Include a vehicle control with the equivalent concentration of DMSO.
- Incubation: Incubate the plates for 72 hours at 37°C in a humidified 5% CO₂ incubator.
- MTT Addition: Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well.
- Formazan Crystal Formation: Incubate the plates for 4 hours at 37°C to allow for the formation of formazan crystals.
- Solubilization: Add 100 μ L of solubilization buffer to each well and incubate overnight at 37°C to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value using non-linear regression analysis.



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MTT Cell Viability Assay Workflow

Western Blot Analysis for Phospho-AKT and c-Myc

This technique is used to detect changes in the expression and phosphorylation status of key proteins in the signaling pathways affected by umbralisib.

Materials:

- Lymphoma cell lines
- **Umbralisib hydrochloride**
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels
- Transfer buffer
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies:
 - Rabbit anti-Phospho-Akt (Ser473) (e.g., Cell Signaling Technology #4060, 1:1000 dilution) [\[6\]](#)
 - Rabbit anti-c-Myc (e.g., Cell Signaling Technology #9402, 1:1000 dilution)[\[7\]](#)
 - Loading control antibody (e.g., anti- β -actin or anti-GAPDH)
- HRP-conjugated secondary antibody (anti-rabbit)
- Chemiluminescent substrate
- Imaging system

Protocol:

- Cell Treatment and Lysis: Treat lymphoma cells with desired concentrations of **umbralisib hydrochloride** for specified time points. Harvest cells and lyse them in ice-cold lysis buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA protein assay.

- SDS-PAGE: Load equal amounts of protein (20-30 μg) onto an SDS-polyacrylamide gel and separate the proteins by electrophoresis.
- Protein Transfer: Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- Blocking: Block the membrane with blocking buffer for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with the primary antibody (e.g., anti-p-AKT or anti-c-Myc) overnight at 4°C with gentle agitation.
- Washing: Wash the membrane three times with TBST for 5-10 minutes each.
- Secondary Antibody Incubation: Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Washing: Repeat the washing step.
- Detection: Add the chemiluminescent substrate and capture the signal using an imaging system.
- Analysis: Quantify band intensities and normalize to the loading control.



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Western Blot Analysis Workflow

In Vitro Kinase Assays

These assays directly measure the enzymatic activity of PI3K δ and CK1 ϵ and the inhibitory effect of umbralisib in a cell-free system.

Materials:

- Recombinant active PI3K δ enzyme

- Kinase assay buffer (e.g., 50mM HEPES pH 7.5, 50mM NaCl, 3mM MgCl₂, 0.025mg/ml BSA)[8]
- Lipid substrate (e.g., Phosphatidylinositol-4,5-bisphosphate, PIP₂)[9]
- ATP
- **Umbralisib hydrochloride** (serial dilutions)
- Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay)
- Microplate reader

Protocol:

- Reaction Setup: In a 96-well plate, add the kinase assay buffer.
- Add the PI3K δ enzyme to each well (except for the no-enzyme control).
- Add the lipid substrate to each well.
- Add serial dilutions of **umbralisib hydrochloride** or vehicle control (DMSO) to the appropriate wells.
- Initiate Reaction: Add ATP to initiate the kinase reaction.
- Incubation: Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- Detection: Stop the reaction and detect the amount of ADP produced using a detection reagent according to the manufacturer's protocol.
- Data Acquisition: Measure the luminescence using a microplate reader.
- Data Analysis: Calculate the percentage of kinase inhibition and determine the IC₅₀ value.

Materials:

- Recombinant human CK1 ϵ enzyme

- Kinase buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.5 mM DTT)
- Substrate peptide (e.g., Casein, 20 μM)[10]
- ATP
- **Umbralisib hydrochloride** (serial dilutions)
- Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay)
- Microplate reader

Protocol:

- **Reaction Setup:** In a 96-well plate, add the kinase buffer, recombinant CK1ε enzyme, and the substrate peptide.
- Add serial dilutions of **umbralisib hydrochloride** or vehicle control (DMSO) to the appropriate wells.
- **Pre-incubation:** Pre-incubate the plate at 30°C for 10-15 minutes.
- **Initiate Reaction:** Add ATP to initiate the kinase reaction.
- **Incubation:** Incubate the reaction at 30°C for a predetermined time (e.g., 30-60 minutes).
- **Detection:** Stop the reaction and detect the amount of ADP produced using a detection reagent according to the manufacturer's protocol.
- **Data Acquisition:** Measure the luminescence using a microplate reader.
- **Data Analysis:** Plot the percentage of kinase inhibition versus the logarithm of the umbralisib concentration to determine the IC₅₀ value.

Cell Migration Assay (Transwell Assay)

This assay assesses the effect of umbralisib on the migration of lymphoma cells towards a chemoattractant.

Materials:

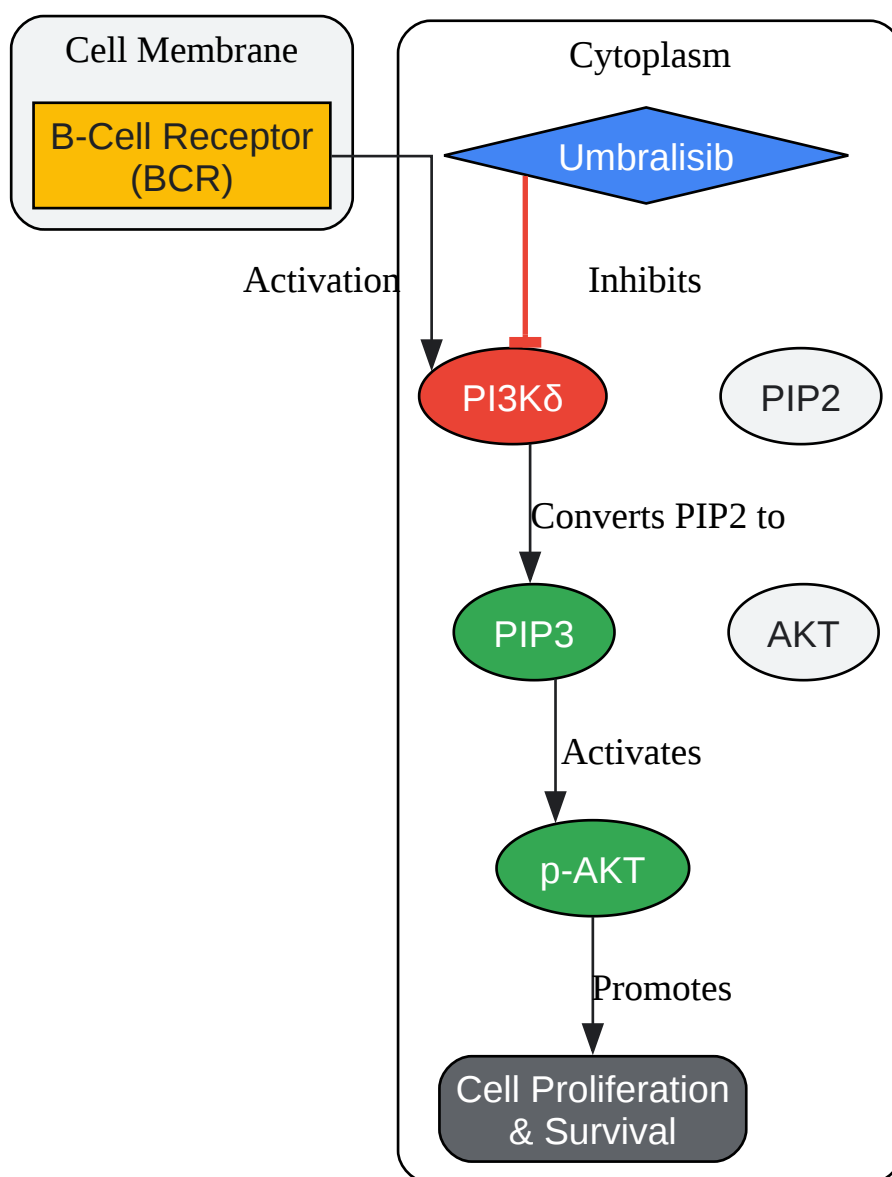
- Lymphoma cell lines
- Transwell inserts (e.g., 8.0 μm pore size)
- Chemoattractant (e.g., CXCL12 or CCL19)
- Serum-free media
- **Umbralisib hydrochloride**
- 24-well plates
- Staining reagent (e.g., Crystal Violet) or flow cytometer for quantification

Protocol:

- Transwell Setup: Place Transwell inserts into the wells of a 24-well plate.
- Chemoattractant Addition: Add media containing the chemoattractant to the lower chamber of the Transwell plate.
- Cell Preparation: Resuspend lymphoma cells in serum-free media and pre-treat with various concentrations of **umbralisib hydrochloride** or vehicle control.
- Cell Seeding: Add the treated cell suspension to the upper chamber of the Transwell insert.
- Incubation: Incubate the plate at 37°C for a specified time (e.g., 2-24 hours) to allow for cell migration.
- Removal of Non-migrated Cells: Carefully remove the non-migrated cells from the upper surface of the insert membrane with a cotton swab.
- Staining and Quantification:
 - Staining: Fix and stain the migrated cells on the lower surface of the membrane with Crystal Violet. Elute the stain and measure the absorbance.

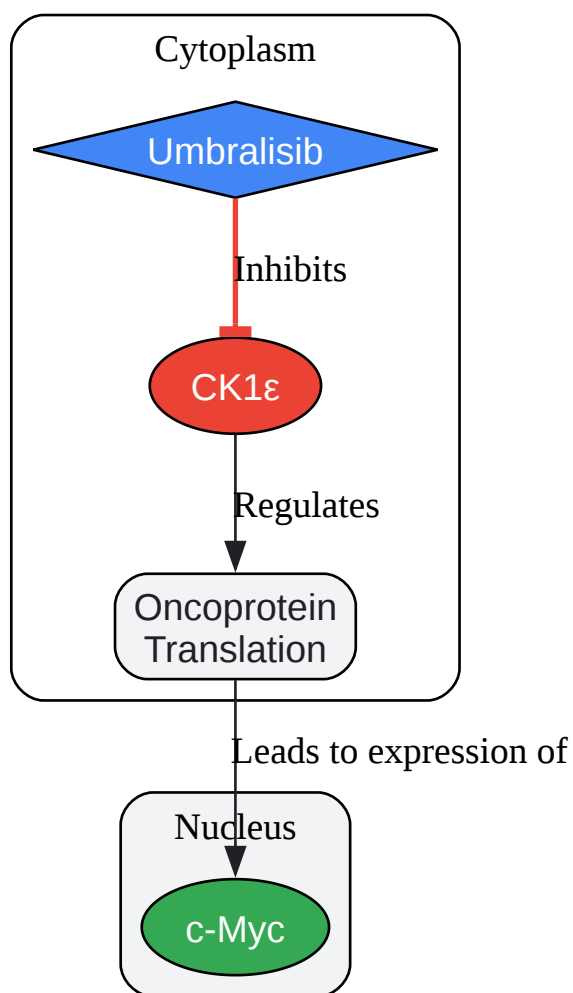
- Flow Cytometry: Alternatively, collect the migrated cells from the lower chamber and count them using a flow cytometer.
- Data Analysis: Quantify the number of migrated cells and compare the effect of different concentrations of umbralisib.

Signaling Pathway Diagrams



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PI3K/AKT Signaling Pathway Inhibition by Umbralisib



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CK1ε and c-Myc Regulation Pathway

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